

Troubleshooting BMS-986142 insolubility in aqueous solutions

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Compound of Interest

Compound Name: (2R)-7-chloro-2-[4-(dimethylamino)cyclohexyl]-N-[(4,6-dimethyl-2-oxo-1H-pyridin-3-yl)methyl]-2,4-dimethyl-1,3-benzodioxole-5-carboxamide

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Technical Support Center: BMS-986142

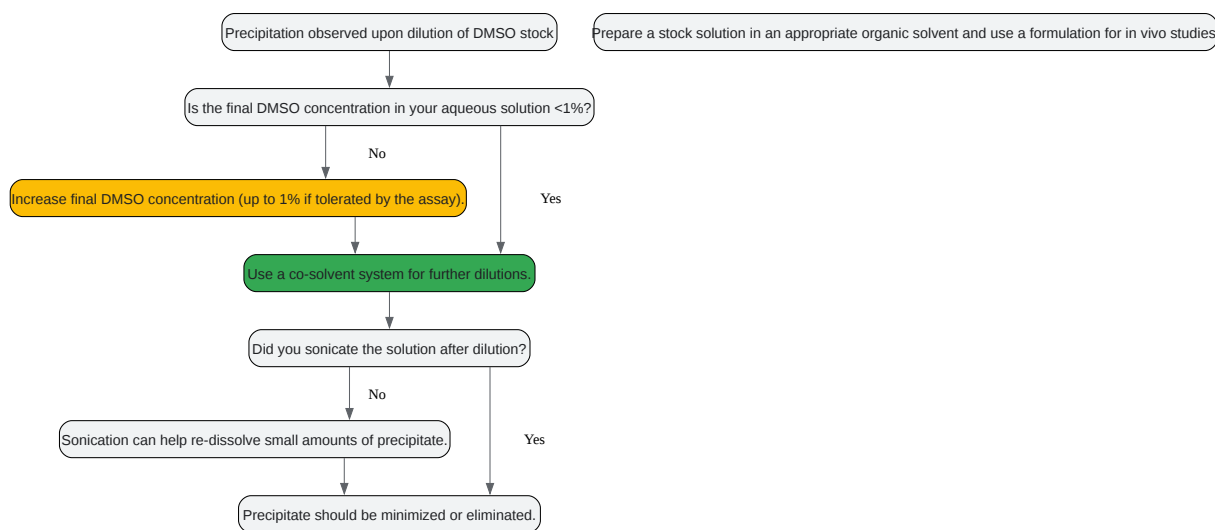
This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with BMS-986142. The information is designed to address common challenges, with a focus on issues related to its insolubility in aqueous solutions.

Troubleshooting Guide: Insolubility of BMS-986142

Issue: Precipitate formation when diluting DMSO stock solution in aqueous media.

This is a common issue due to the low aqueous solubility of BMS-986142.

Solution Workflow:



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Caption: Troubleshooting workflow for BMS-986142 precipitation.

Detailed Steps:

- Optimize Final DMSO Concentration: Ensure the final concentration of DMSO in your aqueous buffer is as high as your experimental system can tolerate, without exceeding

recommended limits (typically <1% for cell-based assays).

- Utilize Co-solvents: For in vivo studies or when higher concentrations are needed, a co-solvent system is often necessary. A common formulation involves a mixture of DMSO, PEG300, and Tween 80.
- Sonication: After dilution, sonication can aid in dissolving any minor precipitation that may have occurred.^[1]

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of BMS-986142?

A1: The recommended solvent for preparing a stock solution of BMS-986142 is Dimethyl Sulfoxide (DMSO).^[1] It is soluble in DMSO at concentrations up to 45 mg/mL (78.59 mM).^[1] The compound is reported to be insoluble in water and ethanol.^[2]

Q2: How should I store the BMS-986142 stock solution?

A2: Store the DMSO stock solution at -20°C or -80°C for long-term stability.^{[1][3]} A stock solution in a solvent can be stored at -80°C for up to one year.^[1]

Q3: I am observing low potency of BMS-986142 in my cell-based assay. Could this be a solubility issue?

A3: Yes, low apparent potency can be a result of poor solubility in your assay medium. If the compound precipitates, the actual concentration in solution will be lower than intended.

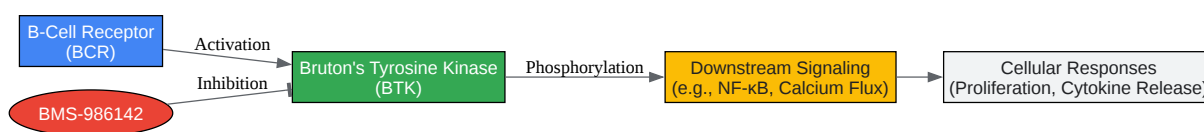
Troubleshooting Steps:

- Visually Inspect for Precipitate: Before adding to your cells, carefully inspect the final diluted solution for any visible precipitate.
- Optimize Dilution Scheme: Prepare intermediate dilutions in DMSO before the final dilution into your aqueous assay buffer. This can help to minimize precipitation.
- Consider a Formulation: If direct dilution is problematic, you may need to use a vehicle containing co-solvents, ensuring the vehicle itself does not affect your experimental results.

Q4: What is the mechanism of action of BMS-986142?

A4: BMS-986142 is a potent and highly selective reversible inhibitor of Bruton's tyrosine kinase (BTK).[1][4][5] BTK is a key enzyme in the B-cell receptor (BCR) signaling pathway, which is critical for B-cell proliferation, differentiation, and survival.[4][5] By inhibiting BTK, BMS-986142 blocks these downstream signaling events.

Signaling Pathway Diagram:



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Caption: Simplified signaling pathway of BMS-986142.

Data Presentation

Table 1: Solubility of BMS-986142

Solvent	Solubility	Reference
DMSO	45 mg/mL (78.59 mM)	[1]
Water	Insoluble	[1][2]
Ethanol	Insoluble	[2]

Table 2: In Vivo Formulation Examples

Vehicle Composition	Application	Reference
EtOH:TPGS:PEG300 (5:5:90)	Oral administration in mice for preventative studies	[1][6]
10% DMSO, 90% Corn Oil	Oral administration	[3]
5% DMSO, 5% PEG300, 5% Tween 80, 85% Saline/PBS	General in vivo formulation	[1]

Experimental Protocols

Protocol 1: Preparation of BMS-986142 Stock Solution

- Materials: BMS-986142 powder, anhydrous DMSO.
- Procedure:
 - Allow the BMS-986142 vial to equilibrate to room temperature before opening.
 - Add the appropriate volume of anhydrous DMSO to the vial to achieve the desired concentration (e.g., 10 mM or 45 mg/mL).
 - Vortex and/or sonicate the solution to ensure complete dissolution.[1]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

Protocol 2: Preparation of a Formulation for In Vivo Oral Administration (Example)

This is an example protocol and may need to be optimized for your specific experimental conditions.

- Materials: BMS-986142, DMSO, PEG300, Tween 80, Saline or PBS.
- Procedure:
 - Prepare a concentrated stock solution of BMS-986142 in DMSO (e.g., 20 mg/mL).

- In a separate tube, prepare the vehicle by mixing the co-solvents. For a final formulation of 5% DMSO, 40% PEG300, 5% Tween 80, and 50% Saline:
 - Start with the required volume of PEG300.
 - Add the required volume of the BMS-986142 DMSO stock solution and mix thoroughly.
 - Add the Tween 80 and mix.
 - Finally, add the Saline or PBS and mix until a clear solution is obtained.
- Note: The order of addition of the components can be critical. It is often recommended to dissolve the compound in DMSO first, then add other co-solvents before the final addition of the aqueous component.

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